

Solubility Profile of 4-Nitrobenzoic Acid-d4: A Technical Guide

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Compound of Interest

Compound Name: 4-Nitrobenzoic Acid-d4

Cat. No.: B129197

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4-Nitrobenzoic Acid-d4**. The data presented herein is foundational for the effective use of this compound in various research and development applications, including its use as an internal standard in pharmacokinetic studies.

Disclaimer: Specific quantitative solubility data for **4-Nitrobenzoic Acid-d4** is not readily available in published literature. The data presented in this guide is for the non-deuterated isotopologue, 4-Nitrobenzoic Acid. The solubility of **4-Nitrobenzoic Acid-d4** is expected to be very similar to its non-deuterated counterpart as the isotopic substitution of four hydrogen atoms with deuterium is unlikely to significantly impact its physicochemical properties in this context.

Core Concepts in Solubility

The solubility of a compound is influenced by several factors, including the polarity of the solvent, temperature, and the pH of the solution.^[1] 4-Nitrobenzoic acid, being a polar molecule due to its carboxylic acid and nitro groups, generally exhibits higher solubility in polar solvents. ^[1] Its solubility is also temperature-dependent, typically increasing with a rise in temperature. ^[1] Furthermore, as a carboxylic acid, its solubility is sensitive to pH, increasing in basic solutions where it can deprotonate to form the more soluble carboxylate ion.^[1]

Quantitative Solubility Data

The following table summarizes the quantitative solubility of 4-Nitrobenzoic Acid in various common solvents. This data is crucial for selecting appropriate solvent systems for experimental work, formulation development, and analytical method development.

Solvent	Solubility (g/100 mL)	Temperature (°C)
Water	0.042	25
Hot Water	Soluble	Not specified
Methanol	8.33	Not specified
Ethanol	0.91	Not specified
Acetone	5.00	Not specified
Ether	2.22	Not specified
Chloroform	0.67	Not specified
Benzene	Slightly soluble	Not specified
Carbon Disulfide	Slightly soluble	Not specified
Petroleum Ether	Insoluble	Not specified

Data compiled from multiple sources.[\[2\]](#)[\[3\]](#)

Experimental Protocol for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemical and pharmaceutical sciences. A commonly employed technique is the isothermal saturation method.[\[4\]](#) This method involves preparing a saturated solution of the solute in the solvent of interest at a constant temperature and then determining the concentration of the solute in the solution.

Materials:

- **4-Nitrobenzoic Acid-d4**

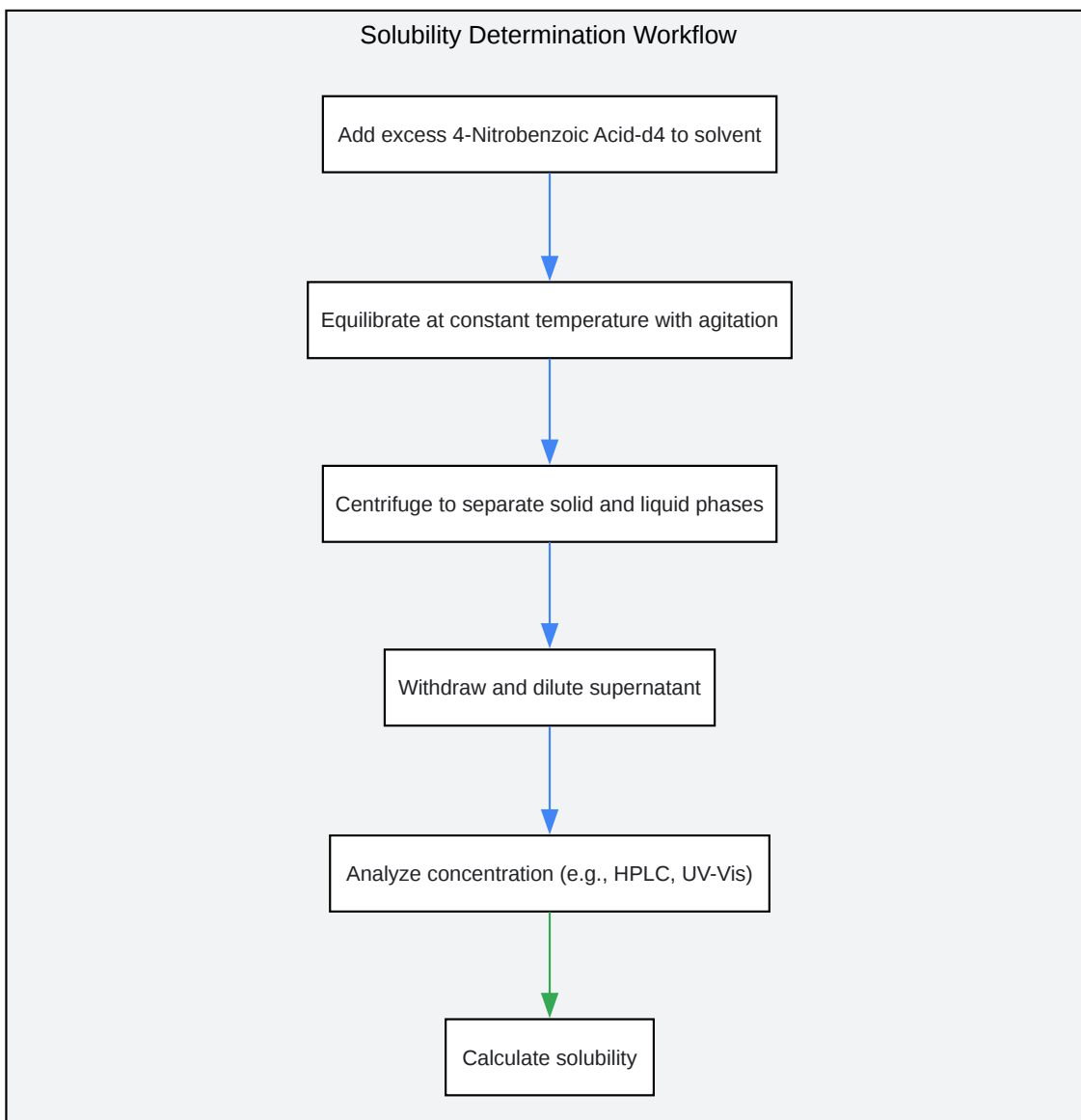
- Selected solvents (e.g., water, methanol, ethanol, acetone)
- Thermostatic shaker or water bath
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer

Procedure:

- **Sample Preparation:** An excess amount of **4-Nitrobenzoic Acid-d4** is added to a known volume of the selected solvent in a sealed container.
- **Equilibration:** The mixture is agitated in a thermostatic shaker or water bath at a constant temperature for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached and a saturated solution is formed.
- **Phase Separation:** The saturated solution is then centrifuged to separate the undissolved solid from the supernatant.
- **Sample Analysis:** A known volume of the clear supernatant is carefully withdrawn, diluted appropriately with the same solvent, and its concentration is determined using a validated analytical method such as HPLC or UV-Vis spectrophotometry.
- **Data Calculation:** The solubility is then calculated and expressed in units such as g/100 mL or mol/L.

Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a compound using the isothermal saturation method.



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Caption: A flowchart of the isothermal saturation method for solubility determination.

Conclusion

This technical guide provides essential information on the solubility of 4-Nitrobenzoic Acid, serving as a valuable resource for researchers and professionals in drug development. While specific data for the deuterated form is pending, the provided data for the non-deuterated compound offers a strong foundation for experimental design and application. The detailed experimental protocol and workflow diagram offer practical guidance for in-house solubility determination.

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